

Isotopic Effects on the Physical Properties of Ethylene Glycol: A Comparative Guide

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Compound of Interest

Compound Name: Ethylene glycol-(OD)₂

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The substitution of hydrogen with its heavier isotope, deuterium, can induce measurable changes in the physical properties of a molecule. This phenomenon, known as the kinetic isotope effect, arises from the difference in mass between hydrogen and deuterium, which affects vibrational frequencies and zero-point energies of chemical bonds. In the context of ethylene glycol, a widely used solvent and cryoprotectant, understanding these isotopic effects is crucial for applications ranging from NMR spectroscopy to the study of reaction mechanisms and intermolecular interactions.

This guide provides a comparative analysis of the key physical properties of normal (protic) ethylene glycol (HOCH₂CH₂OH) and its fully deuterated counterpart, ethylene glycol-d₆ (DOCD₂CD₂OD). The information presented is compiled from various sources and is intended to be a valuable resource for researchers utilizing deuterated solvents.

Comparative Analysis of Physical Properties

The following table summarizes the key physical properties of ethylene glycol and ethylene glycol-d₆. It is important to note that the data has been aggregated from multiple sources, and experimental conditions may vary.

Physical Property	Ethylene Glycol (HOCH ₂ CH ₂ OH)	Ethylene Glycol-d6 (DOCD ₂ CD ₂ OD)	Isotopic Effect (d6 / H)
Molar Mass	62.07 g/mol	68.10 g/mol [1]	1.097
Density	1.113 g/cm ³ (at 20 °C) [2][3]	1.220 g/mL (at 25 °C)	~1.096
Boiling Point	197.3 °C[2]	196-198 °C	~0.99 - 1.00
Melting Point	-12.9 °C	-13 °C	~1.00
Viscosity Ratio (ηD/ ηH)	1	1.09 to 1.02 (20 to 90 °C)	1.09 - 1.02
Vapor Pressure	0.089 mmHg (at 25 °C)[2]	0.08 mmHg	~0.899

Experimental Protocols

The determination of the physical properties listed above involves standardized experimental techniques. Below are detailed methodologies for each key experiment.

Density Measurement

The density of a liquid can be determined using a pycnometer or a digital density meter.

- Using a Pycnometer:
 - The pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is first cleaned, dried, and weighed empty.
 - It is then filled with the liquid (ethylene glycol or ethylene glycol-d6), ensuring no air bubbles are present, and the stopper is inserted. The excess liquid that escapes through the capillary is wiped off.
 - The filled pycnometer is weighed.
 - The temperature of the liquid is recorded.

- The volume of the pycnometer is determined by repeating the procedure with a liquid of known density, such as deionized water.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Boiling Point Determination

The boiling point can be measured using a simple distillation apparatus or a specialized boiling point apparatus.

- Capillary Tube Method (Siwoloboff's Method):
 - A small amount of the liquid is placed in a test tube.
 - A capillary tube, sealed at one end, is inverted and placed in the test tube with the open end below the liquid surface.
 - The test tube is gently heated in a heating bath.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - The heating is stopped, and the liquid is allowed to cool.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Melting Point Determination

The melting point of a substance that is solid at room temperature can be determined using a melting point apparatus. For substances like ethylene glycol that are liquid at room temperature, the freezing point is determined, which is numerically the same as the melting point.

- Freezing Point Determination:
 - A sample of the liquid is placed in a test tube.

- A thermometer is immersed in the liquid.
- The test tube is placed in a cooling bath (e.g., an ice-salt mixture).
- The liquid is stirred gently as it cools.
- The temperature is recorded at regular intervals.
- The freezing point is the temperature at which the temperature remains constant while the liquid solidifies.

Viscosity Measurement

The viscosity of a liquid can be measured using various types of viscometers, such as a capillary viscometer or a rotational viscometer.

- Using an Ostwald Viscometer (Capillary Viscometer):
 - A known volume of the liquid is introduced into the viscometer.
 - The liquid is drawn up into the upper bulb by suction.
 - The time taken for the liquid to flow from the upper mark to the lower mark under the influence of gravity is measured.
 - The kinematic viscosity is calculated using the viscometer constant and the flow time.
 - The dynamic viscosity is then calculated by multiplying the kinematic viscosity by the density of the liquid.

Vapor Pressure Measurement

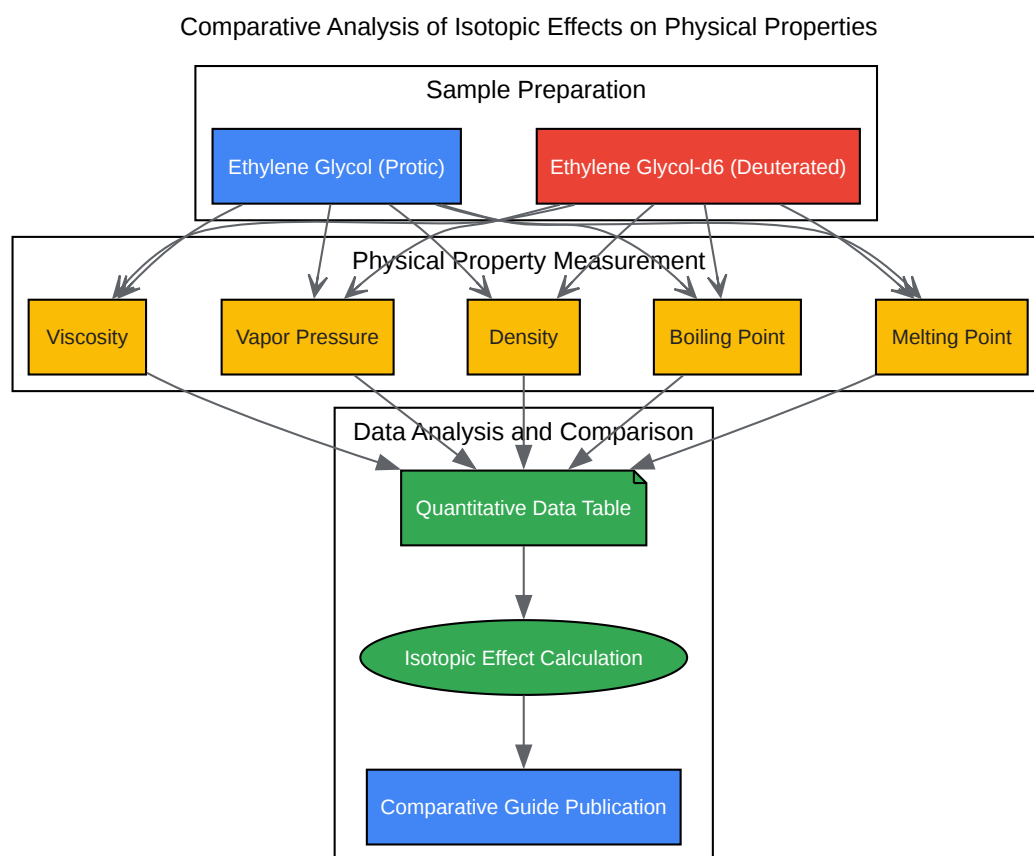
Vapor pressure can be measured using a static or dynamic method.

- Static Method (Isoteniscope):
 - A small amount of the liquid is placed in the bulb of an isoteniscope, which is connected to a manometer and a vacuum pump.

- The sample is degassed by freezing and evacuating the apparatus.
- The apparatus is then brought to a constant temperature in a thermostat bath.
- The vapor pressure of the sample is balanced against a known pressure of an inert gas, and the pressure is read from the manometer.

Logical Workflow for Comparative Analysis

The following diagram illustrates the logical workflow for the comparative analysis of the physical properties of ethylene glycol and its deuterated analogue.



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Caption: Workflow for comparing physical properties of ethylene glycol and its deuterated isotopologue.

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